

# Essential Safety and Logistical Information for Handling Hexatriacontane-d74

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## Compound of Interest

Compound Name: Hexatriacontane-d74

Cat. No.: B099008

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, storage, and disposal of **Hexatriacontane-d74**. The following procedures are designed to ensure the integrity of the product and the safety of laboratory personnel.

## I. Product Identification and Hazard Information

**Hexatriacontane-d74** is a deuterated long-chain alkane. While specific safety data for the deuterated form is not readily available, the non-deuterated parent compound, n-Hexatriacontane, is a white, odorless solid with low toxicity and is not classified as a hazardous substance.<sup>[1][2][3]</sup> The primary hazards are associated with the physical nature of the fine powder, which can cause irritation upon contact with eyes, skin, or the respiratory tract if inhaled.<sup>[1]</sup>

Physical and Chemical Properties of n-Hexatriacontane:

Property	Value
Molecular Formula	C <sub>36</sub> H <sub>74</sub>
Molecular Weight	506.97 g/mol
Appearance	White solid (crystal or powder)[2][3]
Odor	Odorless[2][3]
Melting Point	74-76 °C[2][3][4]
Boiling Point	265 °C at 1 mmHg[2][4]
Solubility	Insoluble in water[2]

## II. Personal Protective Equipment (PPE)

When handling **Hexatriacontane-d74**, appropriate personal protective equipment should be worn to prevent contact and inhalation of dust particles.

Recommended PPE:

Protection Type	Specification	Purpose
Eye Protection	Safety glasses with side shields or chemical splash goggles.[5][6]	To protect eyes from dust particles.
Hand Protection	Nitrile or neoprene gloves.[7][8]	To prevent skin contact.
Respiratory Protection	N95-rated dust mask or a respirator if dust generation is significant.[4]	To prevent inhalation of fine particles.
Body Protection	Standard laboratory coat.[5]	To protect clothing and skin from contamination.

## III. Handling and Storage Procedures

Proper handling and storage are crucial to maintain the isotopic purity of **Hexatriacontane-d74** and ensure its stability.

#### Operational Plan:

- Preparation:
  - Work in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.[\[9\]](#)
  - Ensure all glassware and equipment are thoroughly clean and dry to prevent contamination and isotopic exchange.[\[10\]](#)
- Handling:
  - Avoid generating dust when transferring the compound.
  - Use appropriate tools (e.g., spatulas) for handling the solid material.
  - Keep containers tightly closed when not in use to prevent absorption of atmospheric moisture, which can lead to hydrogen-deuterium exchange.[\[10\]](#)[\[11\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated place.[\[9\]](#)
  - Protect from light by using amber vials or storing in the dark to prevent potential photodegradation.[\[11\]](#)
  - For long-term storage, consider an inert atmosphere (e.g., argon or nitrogen) to further protect against degradation.[\[11\]](#)

## IV. Disposal Plan

As Hexatriacontane is not considered environmentally hazardous, disposal should follow standard laboratory procedures for non-hazardous chemical waste.[\[2\]](#)[\[3\]](#) However, given that deuterated compounds can be valuable, recovery and recycling should be considered where feasible.[\[12\]](#)[\[13\]](#)[\[14\]](#)

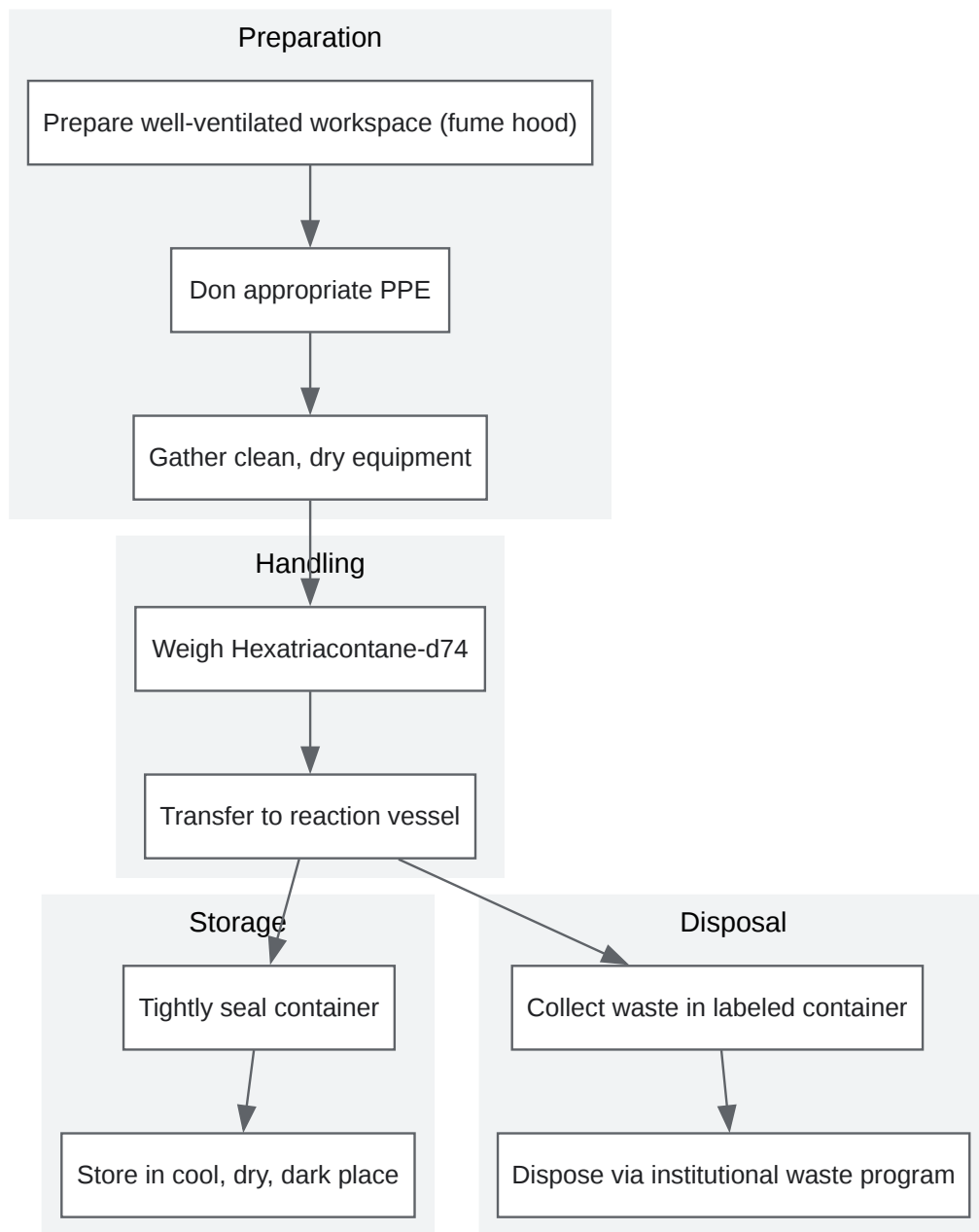
#### Disposal Steps:

- Collection:
  - Collect waste **Hexatriacontane-d74** and any contaminated disposable materials (e.g., gloves, weighing paper) in a designated, sealed waste container.
- Labeling:
  - Clearly label the waste container as "Non-hazardous chemical waste: **Hexatriacontane-d74**".
- Disposal:
  - Dispose of the waste through your institution's chemical waste management program in accordance with local, state, and federal regulations.

## V. Experimental Workflow

The following diagram illustrates the standard workflow for handling **Hexatriacontane-d74** in a laboratory setting.

## Workflow for Handling Hexatriacontane-d74



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Caption: Safe handling workflow for **Hexatriacontane-d74**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Hexatriacontane-d<sub>74</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b099008#personal-protective-equipment-for-handling-hexatriacontane-d74>]

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